

# Diisopropylcarbinol: A Comprehensive Technical Guide on Synthesis and Properties

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## Compound of Interest

Compound Name: 2,4-Dimethyl-3-pentanol

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## Abstract

Diisopropylcarbinol, systematically named **2,4-dimethyl-3-pentanol**, is a secondary alcohol with significant applications as a pharmaceutical intermediate and a reagent in organic synthesis.<sup>[1][2][3]</sup> This technical guide provides an in-depth overview of its synthesis, physicochemical properties, and spectroscopic data. Detailed experimental protocols for its preparation are presented, alongside visualizations of reaction pathways to facilitate a comprehensive understanding for researchers and professionals in drug development and chemical synthesis.

## Physicochemical Properties

Diisopropylcarbinol is a colorless, flammable liquid.<sup>[1][4]</sup> Its key physical and chemical properties are summarized in the table below, compiled from various sources.

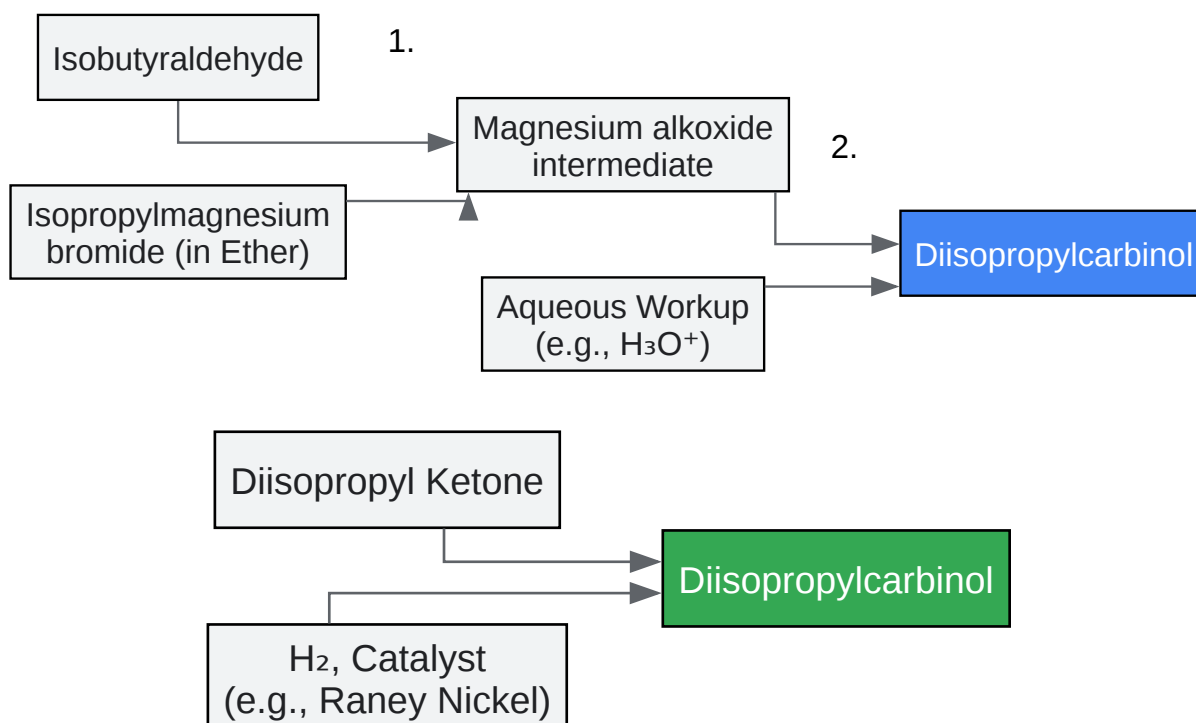
| Property                              | Value                                      | Reference(s)    |
|---------------------------------------|--------------------------------------------|-----------------|
| Molecular Formula                     | C <sub>7</sub> H <sub>16</sub> O           | [1][4][5]       |
| Molar Mass                            | 116.20 g/mol                               | [1][4][5]       |
| Appearance                            | Colorless to almost colorless clear liquid | [1][4]          |
| Boiling Point                         | 138-140 °C                                 | [1][3][5][6]    |
| Melting Point                         | -70 °C                                     | [1][5]          |
| Density                               | 0.829 g/mL at 25 °C                        | [1][3][5]       |
| Refractive Index (n <sub>20/D</sub> ) | 1.425                                      | [1][2][3][5][6] |
| Water Solubility                      | 32.4 g/L (20 °C)                           | [1][5]          |
| Flash Point                           | 37 °C (99 °F)                              | [1][2][5][7]    |
| pKa                                   | 15.04 ± 0.20 (Predicted)                   | [1]             |

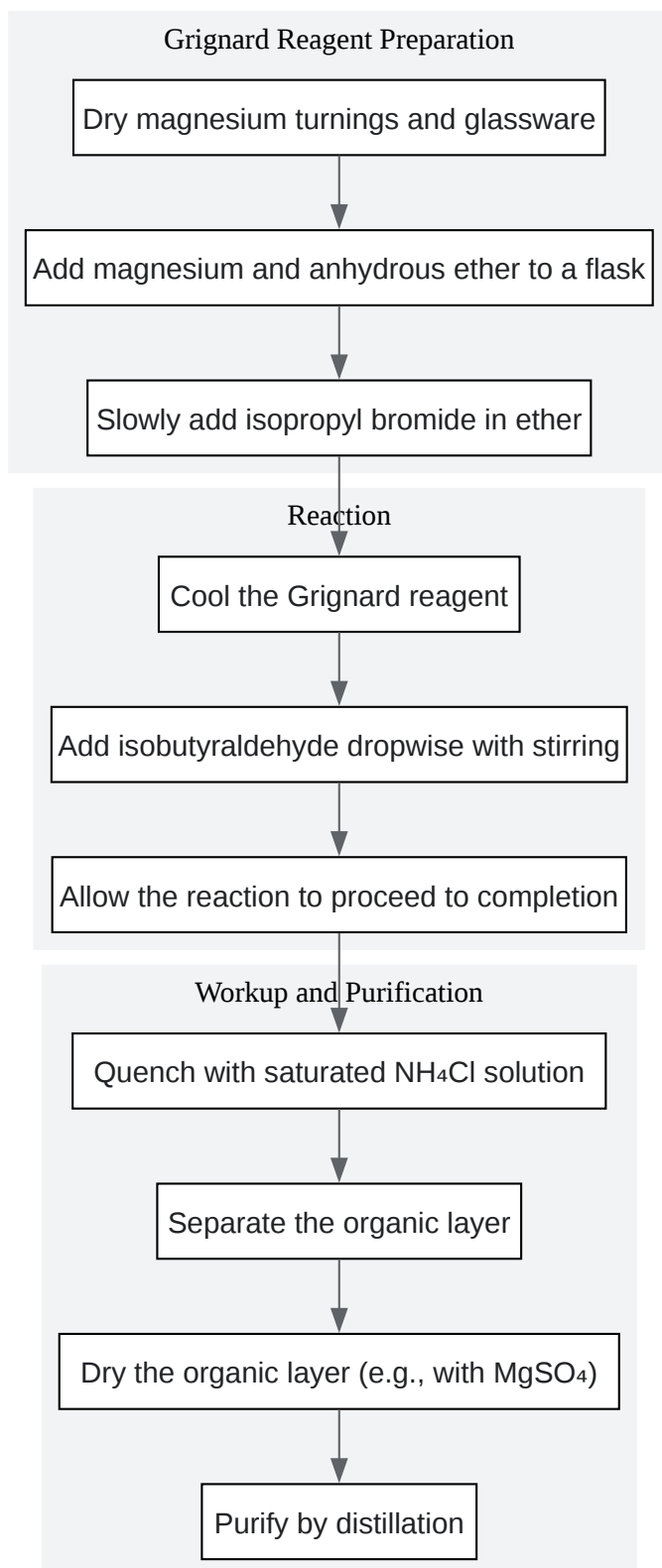
## Synthesis of Diisopropylcarbinol

Diisopropylcarbinol can be synthesized through two primary routes: the Grignard reaction and the reduction of diisopropyl ketone.

### Grignard Synthesis from Isobutyraldehyde

This method involves the reaction of isobutyraldehyde with an isopropyl Grignard reagent, such as isopropylmagnesium bromide, followed by an aqueous workup.





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